

commercial suppliers of 8,9-Dehydroestrone-d4 reference material.

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Compound of Interest

Compound Name: 8,9-Dehydroestrone-d4

Cat. No.: B12362575

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Commercial Suppliers of 8,9-Dehydroestrone-d4: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the commercial availability of the deuterated reference material, **8,9-Dehydroestrone-d4**. This internal standard is crucial for accurate quantification of 8,9-Dehydroestrone in various biological matrices through mass spectrometry-based methods. This document outlines the key commercial suppliers, available product specifications, and general experimental considerations for its use.

Introduction to 8,9-Dehydroestrone-d4

8,9-Dehydroestrone is a naturally occurring equine estrogen and a component of conjugated estrogen medications. Accurate and sensitive quantification of this and related compounds is essential in pharmaceutical research, drug metabolism studies, and clinical monitoring. The use of a stable isotope-labeled internal standard, such as **8,9-Dehydroestrone-d4**, is the gold standard for mass spectrometric quantification, as it effectively corrects for matrix effects and variations in sample preparation and instrument response.

Commercial Suppliers and Product Specifications

Two primary commercial suppliers have been identified for **8,9-Dehydroestrone-d4** reference material: LGC Standards (through its subsidiary Toronto Research Chemicals - TRC) and

MedChemExpress. Below is a summary of their product offerings. It is important to note that detailed quantitative data, such as exact purity and isotopic enrichment, are typically provided on the lot-specific Certificate of Analysis (CoA), which should be requested from the supplier.

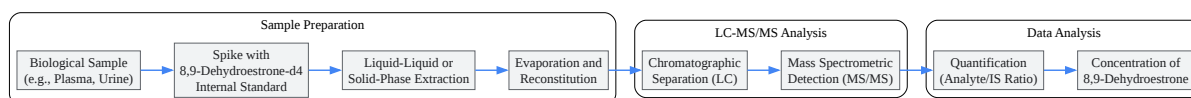
Supplier	Product Name	Product Code	Purity (Typical)	Isotopic Purity (Typical)	Formulation
LGC Standards (TRC)	Δ 8,9-Dehydro Estrone-d4	TRC-D229640-1MG	>98%	Not specified on product page	Solid
MedChemExpress	8,9-Dehydroestrone-d4	HY-154752S	>98%	Not specified on product page	Solid

Note: The information in this table is based on publicly available data on the suppliers' websites. For precise, lot-specific data, please refer to the Certificate of Analysis provided by the supplier.

Experimental Protocols and Usage Considerations

While a specific, detailed experimental protocol for the use of **8,9-Dehydroestrone-d4** was not found in publicly available literature, general methodologies for the analysis of estrogens and other steroids using deuterated internal standards are well-established. These typically involve liquid chromatography-tandem mass spectrometry (LC-MS/MS).

General Workflow for Steroid Quantification using a Deuterated Internal Standard:



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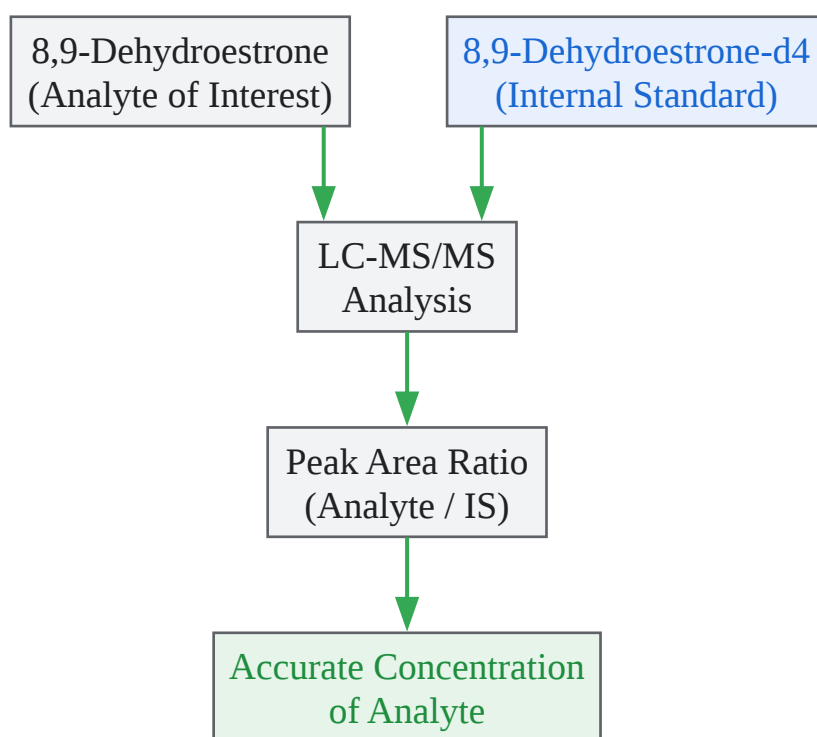
Figure 1. A generalized workflow for the quantification of 8,9-Dehydroestrone using a deuterated internal standard.

Key Experimental Steps:

- Preparation of Standard Solutions: Prepare stock solutions of both the native 8,9-Dehydroestrone and the **8,9-Dehydroestrone-d4** internal standard in a suitable organic solvent (e.g., methanol, acetonitrile). From these, prepare a series of calibration standards with a fixed concentration of the internal standard and varying concentrations of the native analyte.
- Sample Preparation:
 - To the biological sample (e.g., plasma, serum, urine), add a known amount of the **8,9-Dehydroestrone-d4** internal standard solution.
 - Perform an extraction procedure to isolate the analytes from the sample matrix. This can be a liquid-liquid extraction (LLE) with a solvent like methyl tert-butyl ether (MTBE) or a solid-phase extraction (SPE) using a suitable cartridge.
 - The extracted fraction is typically evaporated to dryness under a stream of nitrogen and then reconstituted in a solvent compatible with the LC mobile phase.
- LC-MS/MS Analysis:
 - Inject the reconstituted sample onto an appropriate liquid chromatography column (e.g., a C18 or phenyl-hexyl column) for separation from other endogenous compounds.
 - The eluent from the LC is introduced into a tandem mass spectrometer. The instrument is operated in multiple reaction monitoring (MRM) mode to detect specific precursor-to-product ion transitions for both the native analyte and the deuterated internal standard.
- Quantification: The concentration of the native 8,9-Dehydroestrone in the sample is determined by calculating the ratio of the peak area of the native analyte to the peak area of the internal standard and comparing this ratio to the calibration curve.

Signaling Pathways and Logical Relationships

The primary role of **8,9-Dehydroestrone-d4** is as an analytical tool, and it is not expected to have a biological signaling pathway of its own. Its logical relationship in an experimental context is as a reference for the quantification of its non-deuterated counterpart.



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Figure 2. Logical relationship of **8,9-Dehydroestrone-d4** as an internal standard in quantitative analysis.

Conclusion

8,9-Dehydroestrone-d4 is a commercially available reference material from specialized suppliers such as LGC Standards (TRC) and MedChemExpress. While detailed, compound-specific experimental protocols are not readily published by the suppliers, established methodologies for steroid analysis using deuterated internal standards provide a robust framework for its application. Researchers and drug development professionals should always refer to the lot-specific Certificate of Analysis for precise quantitative data and follow good laboratory practices for the preparation and handling of this reference material to ensure accurate and reliable results in their studies.

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Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com